

# 3,3'-Azanediyl dipropionic acid-d8 molecular weight and formula

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## Compound of Interest

Compound Name: 3,3'-Azanediyl dipropionic acid-d8

Cat. No.: B15140915

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## Technical Guide: 3,3'-Azanediyl dipropionic acid-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties and applications of **3,3'-Azanediyl dipropionic acid-d8**, a deuterated form of 3,3'-iminodipropionic acid. This isotopically labeled compound is a valuable tool in analytical and research settings, particularly in studies requiring high-precision quantification.

## Core Molecular Data

The fundamental quantitative data for **3,3'-Azanediyl dipropionic acid-d8** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>3</sub> D <sub>8</sub> NO <sub>4</sub>
Molecular Weight	169.20 g/mol
Exact Mass	169.11902180 Da
IUPAC Name	3-[(2-carboxy-1,1,2,2-tetradeuterioethyl)amino]-2,2,3,3-tetradeuteriopropanoic acid

## Synthesis Overview

The synthesis of the non-deuterated parent compound, 3,3'-iminodipropionic acid, is typically achieved through a Michael addition reaction. This involves the reaction of acrylic acid with ammonia. For the deuterated isotopologue, **3,3'-Azanediylidipropionic acid-d8**, a similar synthetic strategy would be employed using deuterated precursors. One plausible route involves the reaction of deuterated acrylic acid (acrylic acid-d<sub>4</sub>) with a deuterated ammonia source or performing the reaction in a deuterated solvent under conditions that promote H-D exchange at specific positions.

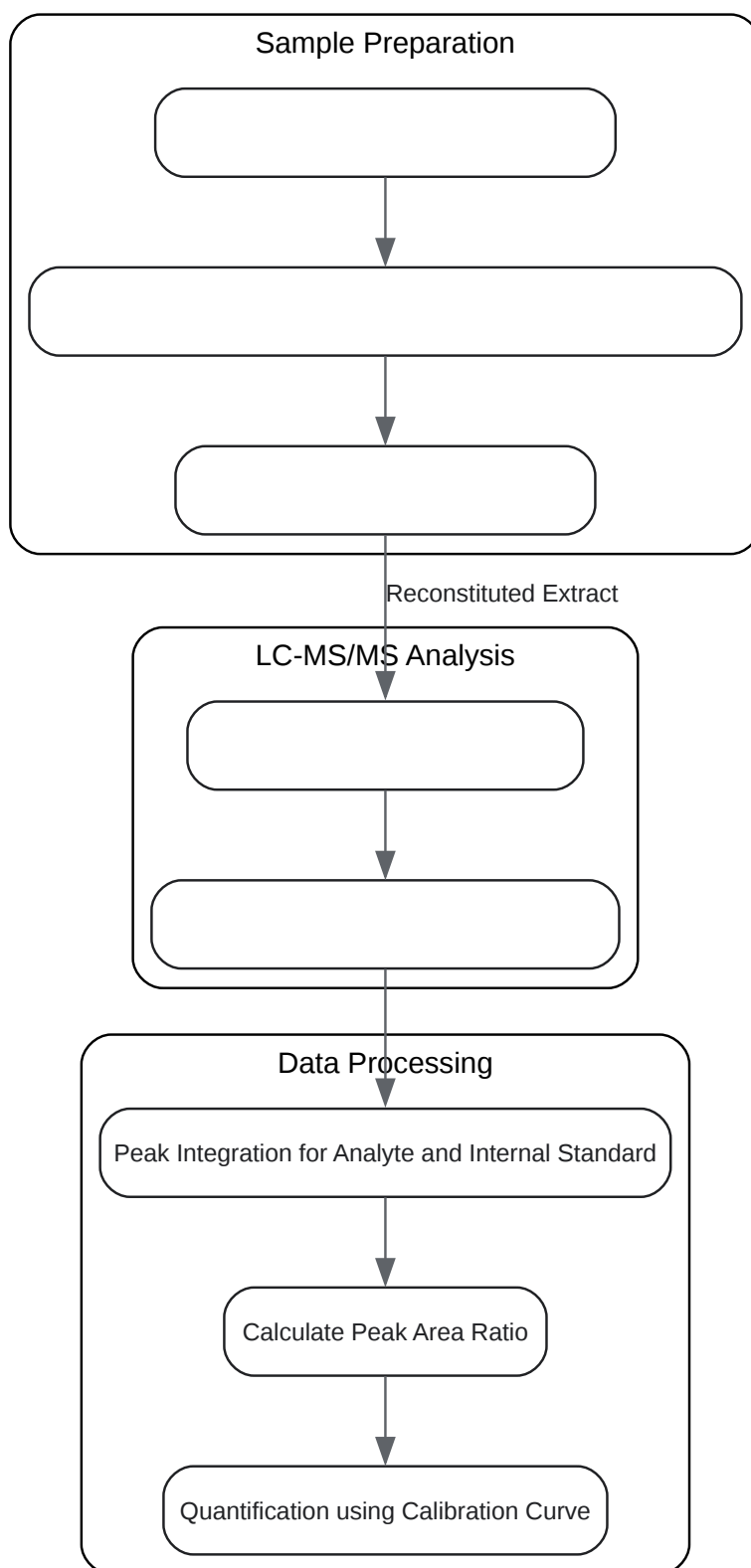
## Application in Quantitative Analysis

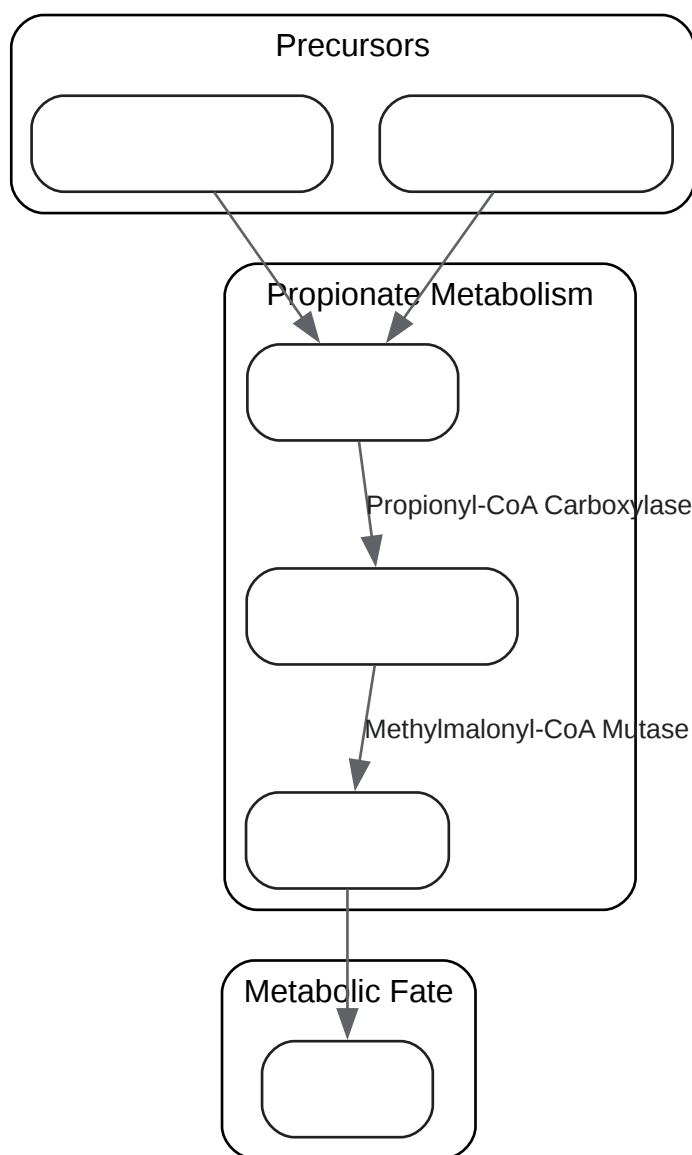
Deuterated compounds such as **3,3'-Azanediylidipropionic acid-d8** are primarily utilized as internal standards in quantitative mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. In MS-based applications, the known concentration of the deuterated standard allows for precise quantification of the non-deuterated analyte in complex biological matrices. The mass shift due to deuterium labeling allows the standard to be distinguished from the endogenous analyte while exhibiting nearly identical chemical and physical properties, ensuring similar ionization efficiency and chromatographic retention times.

## Experimental Workflow: Quantitative Mass Spectrometry

The following section details a typical experimental workflow for the use of **3,3'-Azanediylidipropionic acid-d8** as an internal standard for the quantification of 3,3'-iminodipropionic acid in a biological sample.

A generalized workflow for a quantitative analysis using a deuterated internal standard is depicted below.





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